

# Technical Guide to the Physical Properties of 1,2-Diethoxypropane

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## Compound of Interest

Compound Name: 1,2-Diethoxypropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,2-diethoxypropane**. The information is compiled from various chemical data sources and is presented to support research and development activities.

## Core Physical and Chemical Properties

**1,2-Diethoxypropane**, also known as propylene glycol diethyl ether, is a colorless to light yellow liquid.<sup>[1][2]</sup> It is classified as a diether, with the chemical formula  $C_7H_{16}O_2$ .<sup>[3][4][5]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	[3][4][5]
Molecular Weight	132.20 g/mol	[3][4]
CAS Number	10221-57-5	[2][3]
IUPAC Name	1,2-diethoxypropane	[4]
SMILES	CCOCC(C)OCC	[4]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	124-125 °C	[3][6]
Density	0.8309 g/cm <sup>3</sup>	[3][6]
Vapor Pressure	19.15 hPa at 20°C	[3][6]
Water Solubility	52 g/L at 25°C	[3][6]
Flash Point	20 °C	[1]

## Experimental Protocols for Property Determination

While specific experimental protocols for the determination of physical properties of **1,2-diethoxypropane** are not extensively detailed in publicly available literature, the following are standard methodologies employed for organic liquids of this type.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **1,2-diethoxypropane**, several standard methods can be employed:

- **Ebulliometer Method:** This technique involves using a specialized apparatus called an ebulliometer, which measures the boiling point of a liquid by creating an equilibrium between the liquid and vapor phases.
- **Dynamic Method:** A sample is heated, and the temperature at which boiling occurs is recorded as a function of pressure.

- **Distillation Method:** The boiling point can be determined during the distillation of the liquid. The temperature of the vapor that is in equilibrium with the boiling liquid is measured.
- **Siwoloboff Method:** This is a micro-method suitable for small sample volumes. The sample is heated in a tube along with an inverted capillary tube. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary.

A general procedure using a Thiele tube, a common laboratory apparatus for determining boiling and melting points, is as follows:

- A small amount of **1,2-diethoxypropane** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer and heated in an oil bath within the Thiele tube.
- As the temperature rises, air trapped in the capillary tube expands and escapes.
- When the liquid's boiling point is reached, a continuous stream of vapor bubbles will emerge from the capillary tube.
- The heat source is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

## Density Measurement

The density of a liquid is its mass per unit volume. For a volatile organic compound such as **1,2-diethoxypropane**, the following methods are standard:

- **Hydrometer:** A calibrated, weighted glass instrument that floats in the liquid. The density is read from the scale at the point where the surface of the liquid meets the stem of the hydrometer.
- **Pycnometer:** A glass flask with a close-fitting ground glass stopper with a capillary tube through it, which allows air bubbles to escape. The density is determined by accurately weighing the pycnometer empty, filled with a reference liquid of known density (like water), and then filled with the sample liquid.

- **Oscillating Densimeter:** This instrument measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency of oscillation is directly related to the density of the liquid.

## Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance.

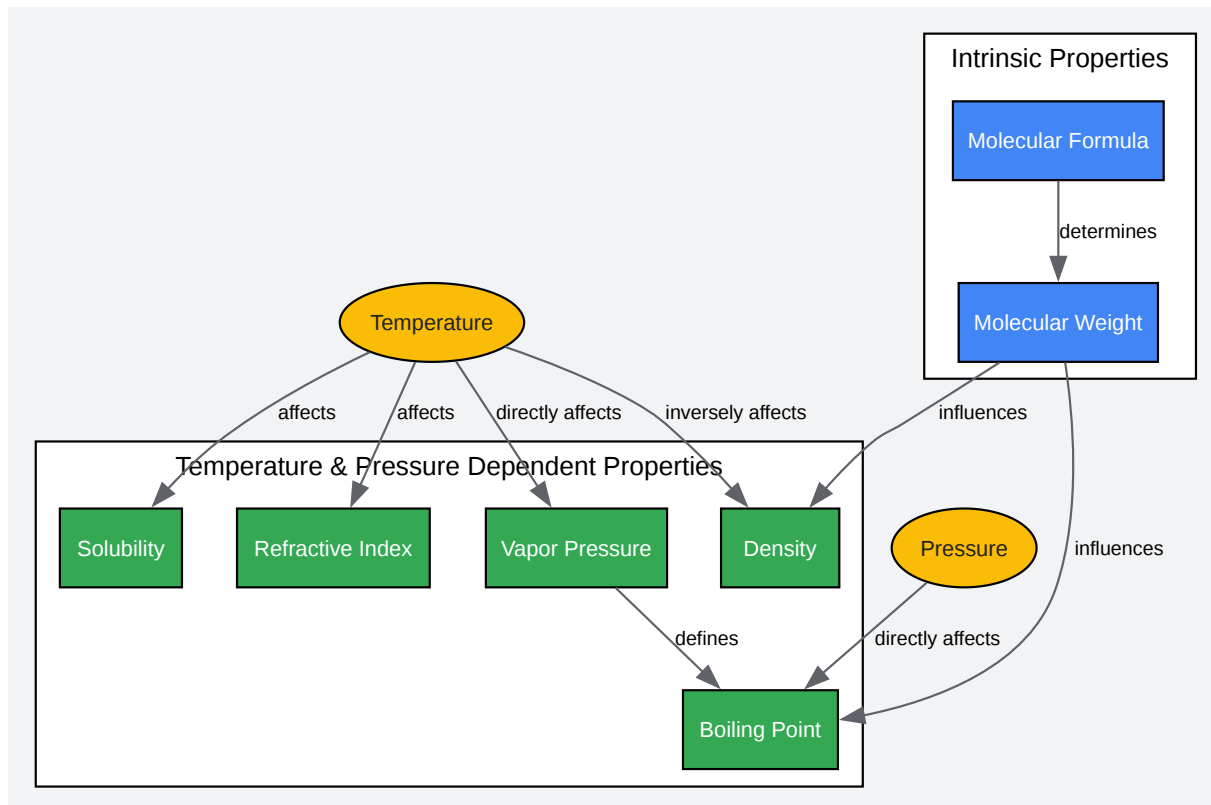
- **Abbé Refractometer:** This is the most common instrument for measuring the refractive index of liquids. A few drops of the sample are placed between two prisms. Light of a specific wavelength (usually the sodium D-line at 589 nm) is passed through the sample, and the angle of refraction is measured. The instrument is calibrated and provides a direct reading of the refractive index. The temperature must be controlled and reported as the refractive index is temperature-dependent.

## Water Solubility Determination

The solubility of an organic compound in water is an important physical property.

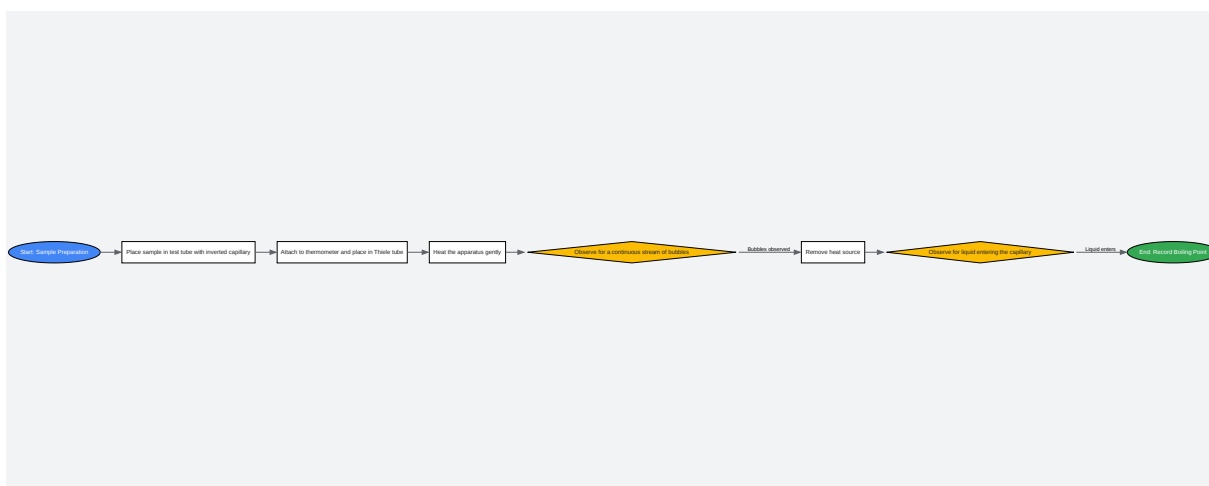
- **Cloud-Point Method:** This method is used to determine the solubility of a substance at different temperatures. A known amount of the substance and water are mixed, and the temperature at which the solution becomes cloudy (indicating saturation) upon cooling or clear upon heating is recorded.
- **Volumetric or Gravimetric Method:** A saturated solution of **1,2-diethoxypropane** in water is prepared at a specific temperature. A known volume or mass of the saturated solution is then analyzed to determine the amount of dissolved ether. This can be done by techniques such as gas chromatography after extraction into an organic solvent.

## Visualizations



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Caption: Interrelationship of the physical properties of **1,2-diethoxypropane**.



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Caption: Generalized workflow for boiling point determination using the Siwoloboff method.

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